

3-Chloro-2-methylanisole structural formula and isomers

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Compound of Interest

Compound Name: 3-Chloro-2-methylanisole

Cat. No.: B1580867

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An In-Depth Technical Guide to **3-Chloro-2-methylanisole**: Structure, Isomerism, and Synthesis

Abstract

This technical guide provides a comprehensive overview of **3-chloro-2-methylanisole**, a pivotal chemical intermediate in various industrial and research applications. Tailored for researchers, scientists, and professionals in drug development and materials science, this document delves into the compound's structural formula, the nuances of its positional isomers, validated synthetic methodologies, and analytical characterization techniques. By integrating field-proven insights with foundational chemical principles, this guide serves as an authoritative resource for understanding and utilizing this versatile molecule.

Introduction to 3-Chloro-2-methylanisole

3-Chloro-2-methylanisole, systematically known as 1-chloro-3-methoxy-2-methylbenzene, is an aromatic organic compound whose significance lies primarily in its role as a versatile building block for more complex molecules.^[1] Its unique substitution pattern—featuring a chloro, a methyl, and a methoxy group on a benzene ring—provides a scaffold with specific steric and electronic properties. These characteristics are leveraged in the synthesis of agrochemicals, pharmaceuticals, and specialty materials.^{[1][2]} The compound is an intermediate in the production of pesticides and fertilizers and serves as a precursor in organometallic chemistry, for instance, in the synthesis of arene-manganese tricarbonyl complexes used in catalysis.^[1]

Key Physicochemical Properties

The fundamental properties of **3-chloro-2-methylanisole** are summarized below, providing essential data for experimental design and safety considerations.

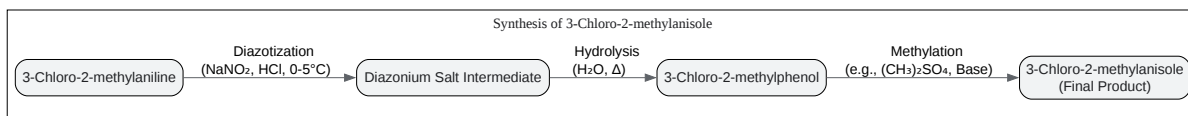
Property	Value	Source
Molecular Formula	C ₈ H ₉ ClO	[3] [4]
Molecular Weight	156.61 g/mol	[3] [4] [5]
CAS Number	3260-88-6	[1] [5]
Appearance	Clear, colorless liquid	[2] [6]
Density	1.16 g/mL at 25 °C	[7]
Boiling Point	213-217 °C	[8]
Flash Point	60 °C (140 °F) - closed cup	
Refractive Index	n ₂₀ /D ~1.54	[6]
InChI Key	LTVRGAWOEOKGJZ- UHFFFAOYSA-N	[3] [9]
SMILES	<chem>COc1cccc(Cl)c1C</chem>	[7]

Structural Elucidation and Isomerism

The precise arrangement of substituents on the aromatic ring is critical to the chemical identity and reactivity of **3-chloro-2-methylanisole**.

The Structural Formula of 3-Chloro-2-methylanisole

The structure consists of a benzene ring where the methyl (-CH₃) and methoxy (-OCH₃) groups are adjacent (in positions 2 and 1, respectively, or ortho), and the chlorine atom (-Cl) is at position 3, which is meta to the methoxy group.



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